

SC144 Hydrochloride: A Potent Inhibitor of Cancer Cell Colony Formation

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Compound of Interest

Compound Name: SC144 hydrochloride

Cat. No.: B2467922

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

SC144 hydrochloride is a small molecule inhibitor of glycoprotein 130 (gp130), a common signal transducer for the interleukin-6 (IL-6) family of cytokines.[1][2][3] The gp130 signaling pathway, particularly through the activation of STAT3, is constitutively active in many cancers and plays a crucial role in tumor progression, cell survival, and proliferation.[1][4][5] SC144 has demonstrated potent cytotoxic effects against a variety of cancer cell lines, including those resistant to conventional chemotherapies.[6][7] This document provides a detailed protocol for assessing the long-term efficacy of **SC144 hydrochloride** in inhibiting cancer cell proliferation using a colony formation assay.

Data Presentation

The following table summarizes the reported IC50 values of **SC144 hydrochloride** in various human cancer cell lines, which can serve as a guide for determining the appropriate concentration range for your experiments. Seeding densities for colony formation assays are cell line-dependent and should be optimized prior to the main experiment.

Cell Line	Cancer Type	SC144 Hydrochloride IC50 (µM)	Recommended Seeding Density (cells/well in 6-well plate)
OVCAR-8	Ovarian Cancer	0.72	200 - 1000
OVCAR-5	Ovarian Cancer	0.49	200 - 1000
OVCAR-3	Ovarian Cancer	0.95	500 - 2000
NCI/ADR-RES	Doxorubicin-resistant Ovarian Cancer	0.43	500 - 2000
HEY	Cisplatin-resistant Ovarian Cancer	0.88	500 - 2000
HCT-116	Colon Cancer	0.6 - 0.9	200 - 1000
HT-29	Colon Cancer	0.9	200 - 1000
LNCaP	Prostate Cancer	0.4	500 - 2000
MDA-MB-435	Breast Cancer	4.0	500 - 2000

Note: IC50 values are sourced from multiple publications and may vary based on experimental conditions.[3][8] Seeding densities are general recommendations and should be optimized for each cell line to ensure the formation of distinct colonies in the control group.

Experimental Protocols

This protocol outlines the steps for performing a colony formation assay to evaluate the inhibitory effect of **SC144 hydrochloride** on the clonogenic survival of cancer cells.

Materials:

- Cancer cell line of interest
- Complete cell culture medium (e.g., DMEM or RPMI-1640 with 10% FBS)
- **SC144 hydrochloride** stock solution (in DMSO)

- Trypsin-EDTA
- Phosphate-Buffered Saline (PBS)
- 6-well tissue culture plates
- Fixation solution: 4% paraformaldehyde (PFA) in PBS or ice-cold methanol
- Staining solution: 0.5% crystal violet in 25% methanol
- Sterile water

Procedure:

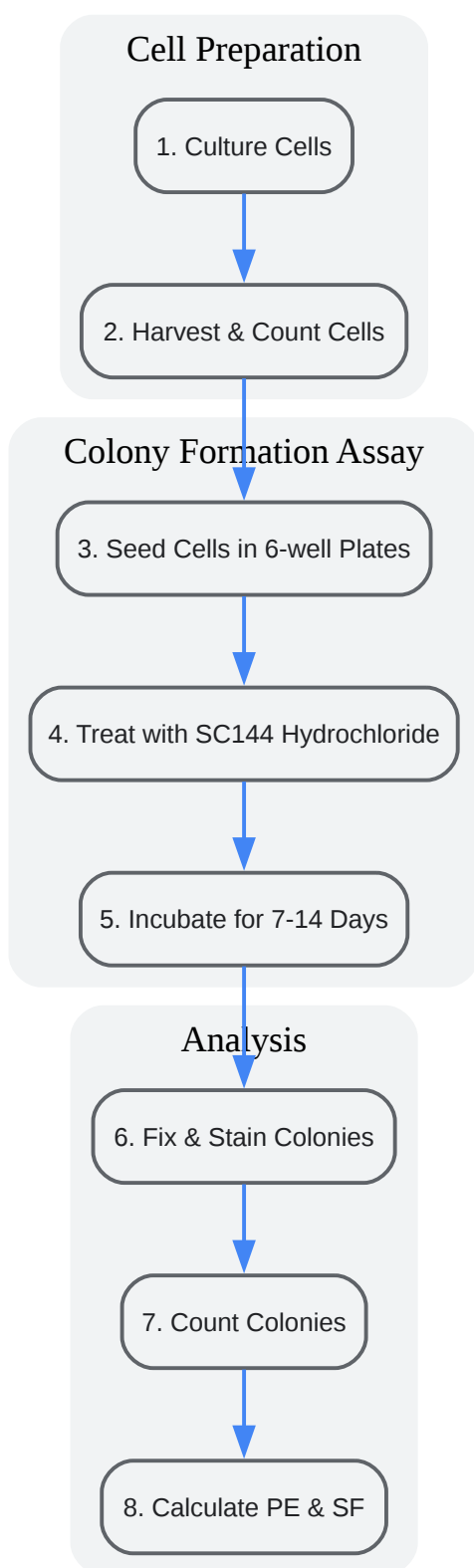
- Cell Preparation:
 - Culture cells in appropriate complete medium until they reach 70-80% confluency.
 - Wash the cells with PBS and detach them using Trypsin-EDTA.
 - Neutralize trypsin with complete medium and centrifuge the cell suspension.
 - Resuspend the cell pellet in fresh complete medium and perform a cell count using a hemocytometer or an automated cell counter. Ensure a single-cell suspension.
- Cell Seeding:
 - Based on the optimized seeding density for your cell line (refer to the table above for starting recommendations), dilute the cell suspension to the desired concentration.
 - Seed the appropriate number of cells into each well of a 6-well plate containing 2 mL of complete medium.
 - Gently swirl the plates to ensure even distribution of cells.
 - Incubate the plates at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- **SC144 Hydrochloride** Treatment:

- Prepare serial dilutions of **SC144 hydrochloride** in complete medium from your stock solution. It is recommended to test a range of concentrations around the known IC50 value (e.g., 0.1x, 1x, and 10x IC50).
- Include a vehicle control (DMSO) at the same concentration as in the highest **SC144 hydrochloride** treatment.
- After 24 hours of incubation, carefully aspirate the medium from each well and replace it with 2 mL of medium containing the appropriate concentration of **SC144 hydrochloride** or vehicle control.
- Return the plates to the incubator.
- Incubation and Colony Formation:
 - Incubate the plates for 7-14 days, depending on the growth rate of the cell line.
 - Monitor the plates every 2-3 days for colony formation. The experiment should be terminated when colonies in the control wells are visible to the naked eye and consist of at least 50 cells.
- Fixation and Staining:
 - Carefully aspirate the medium from each well.
 - Gently wash the wells twice with PBS.
 - Add 1 mL of fixation solution (4% PFA or ice-cold methanol) to each well and incubate for 10-15 minutes at room temperature.
 - Aspirate the fixation solution and allow the plates to air dry completely.
 - Add 1 mL of 0.5% crystal violet staining solution to each well and incubate for 15-30 minutes at room temperature.
 - Carefully remove the crystal violet solution and gently wash the wells with sterile water until the background is clear.

- Allow the plates to air dry at room temperature.
- Colony Counting and Analysis:
 - Once dry, the plates can be imaged.
 - Count the number of colonies in each well. A colony is typically defined as a cluster of at least 50 cells.
 - Calculate the Plating Efficiency (PE) and Surviving Fraction (SF) using the following formulas:
 - $PE = (\text{Number of colonies formed} / \text{Number of cells seeded}) \times 100\%$
 - $SF = (\text{Number of colonies formed after treatment} / (\text{Number of cells seeded} \times PE))$
 - Plot the surviving fraction as a function of **SC144 hydrochloride** concentration to generate a dose-response curve.

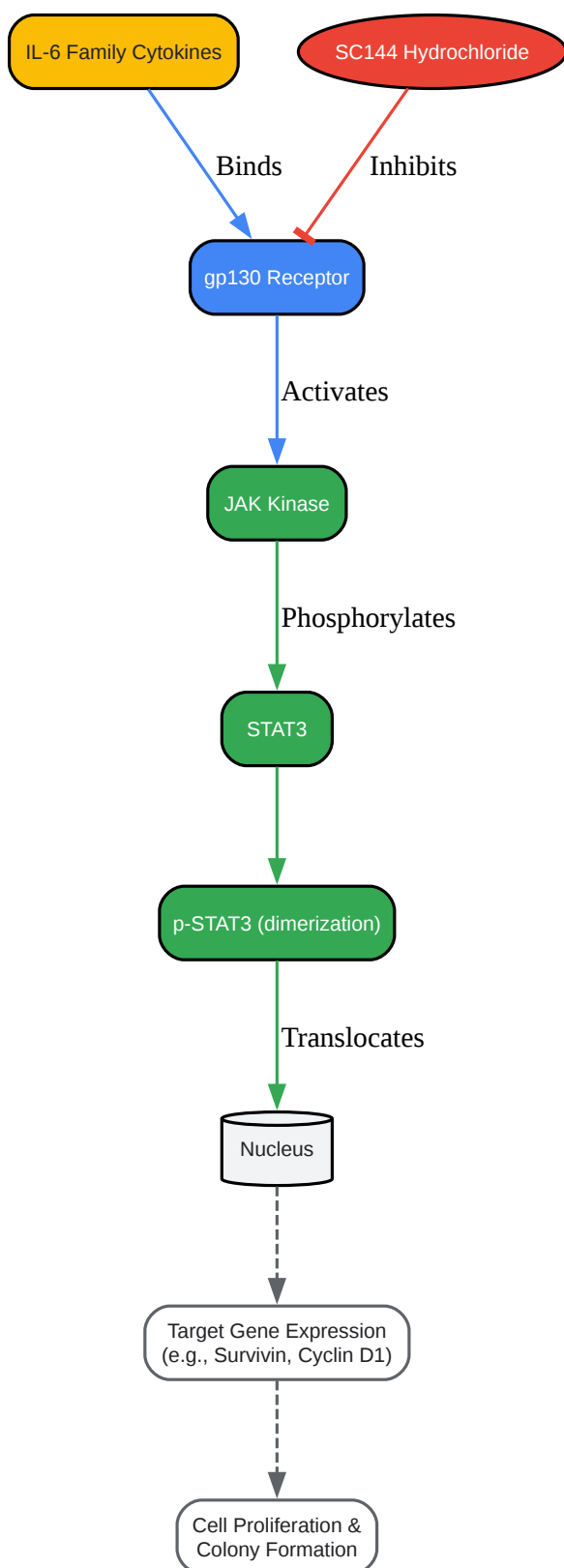
Mandatory Visualization

Experimental Workflow Diagram



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Caption: Experimental workflow for the colony formation assay with **SC144 hydrochloride**.

SC144 Hydrochloride Signaling Pathway Diagram[Click to download full resolution via product page](#)

Caption: **SC144 hydrochloride** inhibits the gp130/STAT3 signaling pathway.

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